

# 4-Bromoindole: A Versatile Scaffold for Novel Agrochemicals

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## Compound of Interest

Compound Name: 4-Bromoindole

Cat. No.: B015604

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## Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals in the agrochemical sector.

Introduction: **4-Bromoindole** is a versatile heterocyclic building block with significant potential in the development of novel agrochemicals.<sup>[1][2]</sup> Its unique chemical structure, featuring a reactive bromine atom at the 4-position of the indole ring, allows for diverse functionalization through various modern synthetic methodologies. This opens avenues for the creation of a wide array of derivatives with potential applications as herbicides, fungicides, insecticides, and plant growth regulators.<sup>[1]</sup> The indole scaffold itself is a well-established pharmacophore in both medicine and agriculture, known to interact with various biological targets. This document provides an overview of the applications of **4-bromoindole** in agrochemical synthesis, along with detailed protocols for key chemical transformations.

## Agrochemical Applications and Efficacy

While specific agrochemicals derived directly from **4-bromoindole** are not extensively documented in publicly available literature, the broader class of bromoindole derivatives has shown significant promise. The data from analogous compounds, particularly other bromoindole isomers, strongly suggests the potential for developing potent agrochemicals from a **4-bromoindole** starting point.

## Fungicidal Activity

Bromoindole derivatives have demonstrated significant fungicidal properties. For instance, studies on 3-acyl-5-bromoindoles and 3-acyl-6-bromoindoles have revealed potent activity against common plant pathogens.[3][4] The bromoindole core is often crucial for this activity.

Table 1: In Vitro Fungicidal Activity of Bromoindole Derivatives (Analogous Compounds)

Compound (Analogous)	Pathogen	EC50 (µg/mL)	Reference
5-Bromoindole	Monilinia fructicola	7.91 ± 0.11	[3]
5-Bromoindole	Botrytis cinerea	12.17 ± 0.07	[3]
6-Bromoindole	Botrytis cinerea	11.62	[4]
6-Bromoindole	Monilinia fructicola	18.84	[4]
3-acetyl-6-bromoindole	Botrytis cinerea	> 250	[4]
3-acetyl-6-bromoindole	Monilinia fructicola	> 250	[4]

This table presents data for 5- and 6-bromoindole derivatives to illustrate the potential of the bromoindole scaffold.

## Herbicidal Activity & Plant Growth Regulation

Halogenated indole-3-acetic acid (IAA) derivatives are known to possess auxin-like activity and can act as herbicides or plant growth regulators.[5] For example, 4-chloroindole-3-acetic acid is a registered non-conventional herbicide used for broadleaf weed control.[6] This suggests that **4-bromoindole**-3-acetic acid and related derivatives could exhibit similar herbicidal properties by disrupting plant growth processes. Research on indole-3-carboxylic acid derivatives has shown significant inhibition of root and shoot growth in various plant species.[7][8]

Table 2: Herbicidal Activity of Indole-3-Carboxylic Acid Derivatives (Analogous Compounds)

Compound (Analogous )	Plant Species	Concentration (mg/L)	Root Inhibition (%)	Shoot Inhibition (%)	Reference
Compound 10d	Rape (B. napus)	100	96	Not Reported	[7][8]
Compound 10d	Rape (B. napus)	10	92	Not Reported	[7][8]
Compound 10h	Rape (B. napus)	100	95	Not Reported	[7][8]
Compound 10h	Rape (B. napus)	10	93	Not Reported	[7][8]

This table showcases the herbicidal potential of indole derivatives structurally related to those that can be synthesized from **4-bromoindole**.

## Insecticidal Activity

The indole nucleus is a key feature in a number of insecticidal compounds. While specific data for **4-bromoindole** derivatives is limited, the structural motif is present in more complex synthetic insecticides. For example, novel anthranilic diamide insecticides incorporating a bromo-substituted phenyl pyrazole moiety have been synthesized and show insecticidal activity. Although not directly derived from **4-bromoindole**, this demonstrates the utility of the bromo-aromatic substructure in designing new insecticides.

Table 3: Insecticidal Activity of a Brominated Anthranilic Diamide (Analogous Compound)

Compound (Analogous)	Pest Species	LC50 (mg/L)	Reference
Compound 8i	Mythimna separata	1.0426	[9]
Chlorantraniliprole (Control)	Mythimna separata	0.4674	[9]

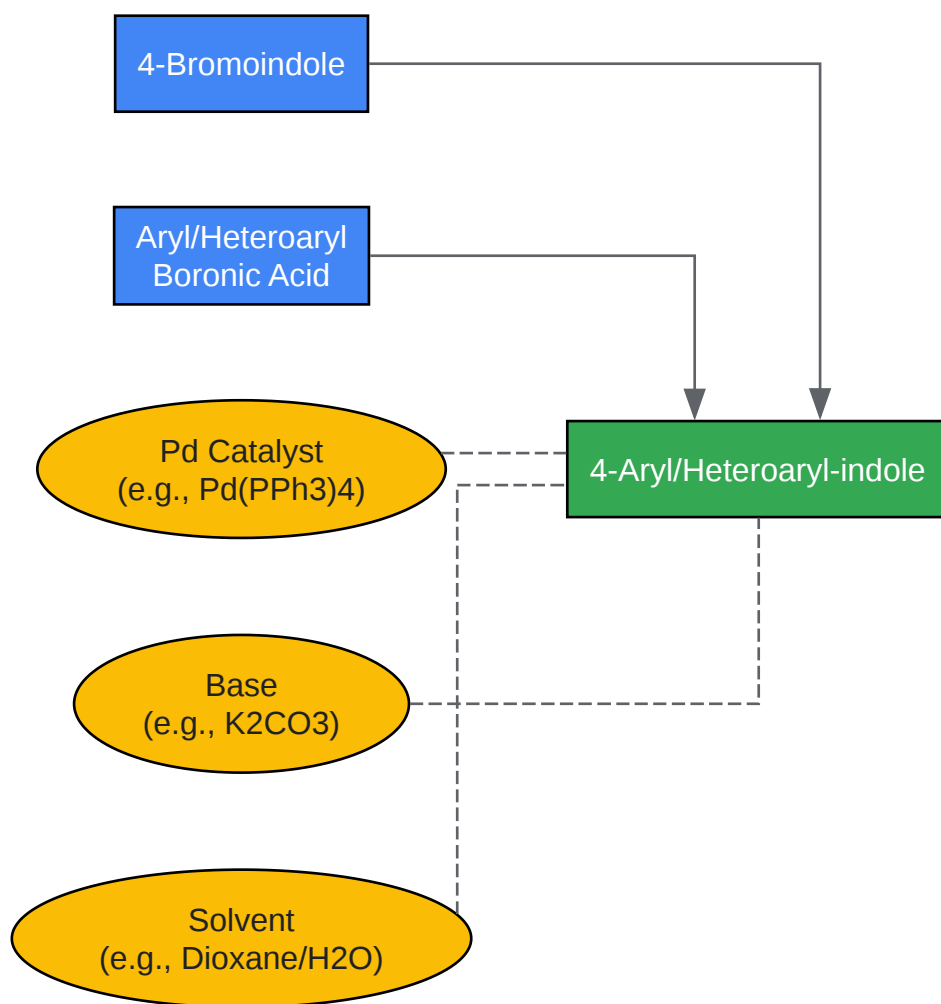
This table provides an example of a complex insecticide containing a bromine atom on an aromatic ring, highlighting the potential for incorporating a **4-bromoindole**-derived fragment.

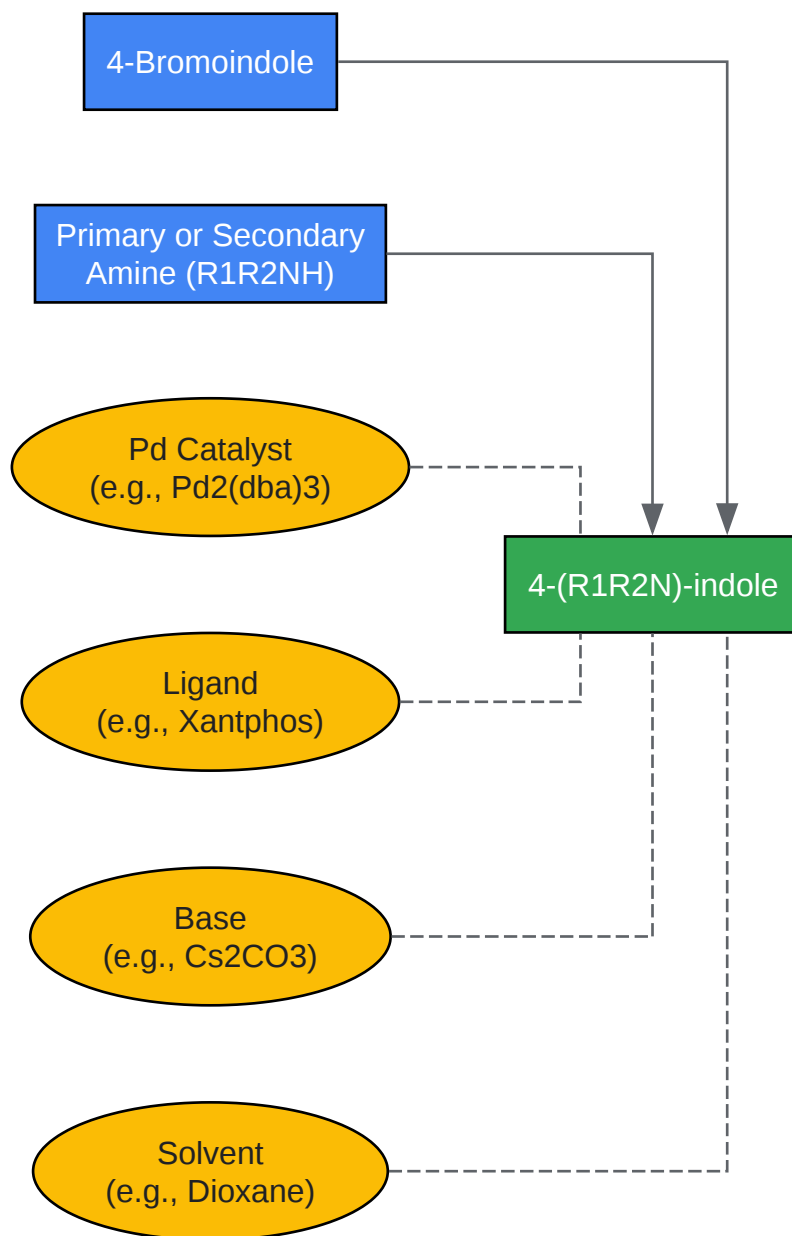
## Key Synthetic Transformations and Protocols

The bromine atom at the C4 position of **4-bromoindole** serves as a versatile handle for a variety of cross-coupling reactions, enabling the introduction of diverse substituents and the construction of complex molecular architectures.

### Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a powerful method for forming carbon-carbon bonds between **4-bromoindole** and various boronic acids or esters. This reaction is instrumental in synthesizing aryl- or heteroaryl-substituted indoles.





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